

Personal protective equipment for handling DL-175

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Compound of Interest

Compound Name: DL-175

Cat. No.: B10821562

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Essential Safety and Handling Guide for DL-175

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **DL-175**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Chemical Identification

Identifier	Value
Product Name	DL-175
CAS Number	2487253-25-6
Chemical Formula	Not available
Molecular Weight	Not available
Physical State	Solid (powder)

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **DL-175** to minimize exposure and ensure personal safety.

Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes are required. Ensure gloves are inspected for integrity before use and disposed of properly.
Respiratory Protection	If working with the powder outside of a certified chemical fume hood or in cases of potential aerosolization, a NIOSH-approved respirator with an appropriate particulate filter is necessary.

Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Minimize dust generation and accumulation.
- Use appropriate tools for weighing and transferring the solid material to prevent spillage.
- Wash hands thoroughly after handling.

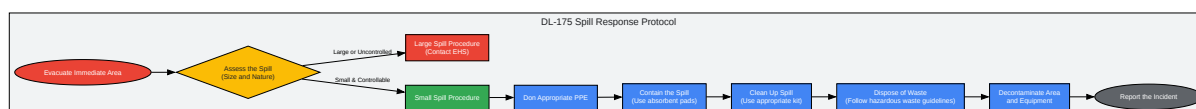
Storage:

- Store in a tightly sealed, original container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate exposure and safely clean the affected area.

Workflow for Chemical Spill Response



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Caption: Workflow for handling a chemical spill of **DL-175**.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

All waste containing **DL-175** must be treated as hazardous chemical waste.

- Solid Waste: Collect all solid waste, including contaminated PPE (gloves, etc.), absorbent materials from spills, and empty containers, in a designated, sealed, and properly labeled hazardous waste container.
- Liquid Waste: Solutions of **DL-175** should be collected in a designated, sealed, and properly labeled hazardous waste container. Do not dispose of down the drain.
- Disposal Vendor: Arrange for pick-up and disposal by a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations.

This guide is intended to provide essential safety information. Always refer to the complete Safety Data Sheet (SDS) for **DL-175** and your institution's specific safety protocols before handling this chemical.

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